

Proper Disposal Procedures: 3-Ethyl-1H-indol-7-ol

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Compound of Interest

Compound Name: 3-Ethyl-1H-indol-7-ol

Cat. No.: B13698439

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Content Type: Operational Safety & Logistics Guide Audience: Researchers, Drug Development Scientists, EHS Officers[1]

Executive Safety Summary

Immediate Action Required: Treat **3-Ethyl-1H-indol-7-ol** as a hazardous organic solid with significant susceptibility to oxidative degradation.[1] While specific GHS data for this exact isomer is often proprietary, its structure (an electron-rich 7-hydroxyindole) dictates a safety profile combining the corrosivity/irritation of phenols with the instability of alkyl-indoles.[1]

Critical Hazards:

- Acute Toxicity: Harmful if swallowed or absorbed through skin (Category 4 estimated based on SAR).
- Severe Irritant: Causes serious eye damage/irritation (Category 2A/1) and skin irritation due to the phenolic hydroxyl group.
- Environmental Hazard: Toxic to aquatic life (Standard for lipophilic phenols).

- Reactivity: highly sensitive to light and air; rapid oxidation produces dark, insoluble melanin-like tars that complicate waste analysis.^[1]

Chemical Profile & Hazard Logic (The "Why")

To ensure safe disposal, one must understand the molecule's behavior. We extrapolate the safety profile from its core moieties: 7-Hydroxyindole (CAS 2380-84-9) and 3-Ethylindole (CAS 1484-19-1).^[1]

Feature	Structural Cause	Operational Implication
Acidity (pKa ~10)	Phenolic -OH at C7	Incompatible with strong bases; forms salts that may alter solubility/toxicity. ^[1]
Oxidation Potential	Electron-rich Indole ring	Do not store waste in open containers. ^[1] Rapidly turns black/brown, potentially confusing waste stream analysis.
Lipophilicity	Ethyl group at C3	High skin permeability. Double-gloving (Nitrile) is mandatory.
Combustibility	Organic Carbon Skeleton	Classified as "Ignitable" (D001) if dissolved in flammable solvents; otherwise "Toxic" (T).

Step-by-Step Disposal Protocol

A. Solid Waste (Pure Compound)

Do not dispose of in regular trash or sink.

- Containerization: Transfer the solid into a wide-mouth high-density polyethylene (HDPE) or glass jar.
 - Expert Tip: If the solid has oxidized (turned dark brown/black), note "Oxidized Indole Derivative" on the label to prevent EHS confusion regarding the substance's identity.

- Labeling: Affix a hazardous waste label.
 - Constituents: "**3-Ethyl-1H-indol-7-ol** (Indole derivative)"^[1]
 - Hazards: Toxic, Irritant.^{[2][3][4][5]}
- Segregation: Place the container in the "Solid Toxic/Irritant" waste stream.
 - Crucial: Keep separate from "Oxidizing Solids" (e.g., nitrates, permanganates) to prevent exothermic ignition.

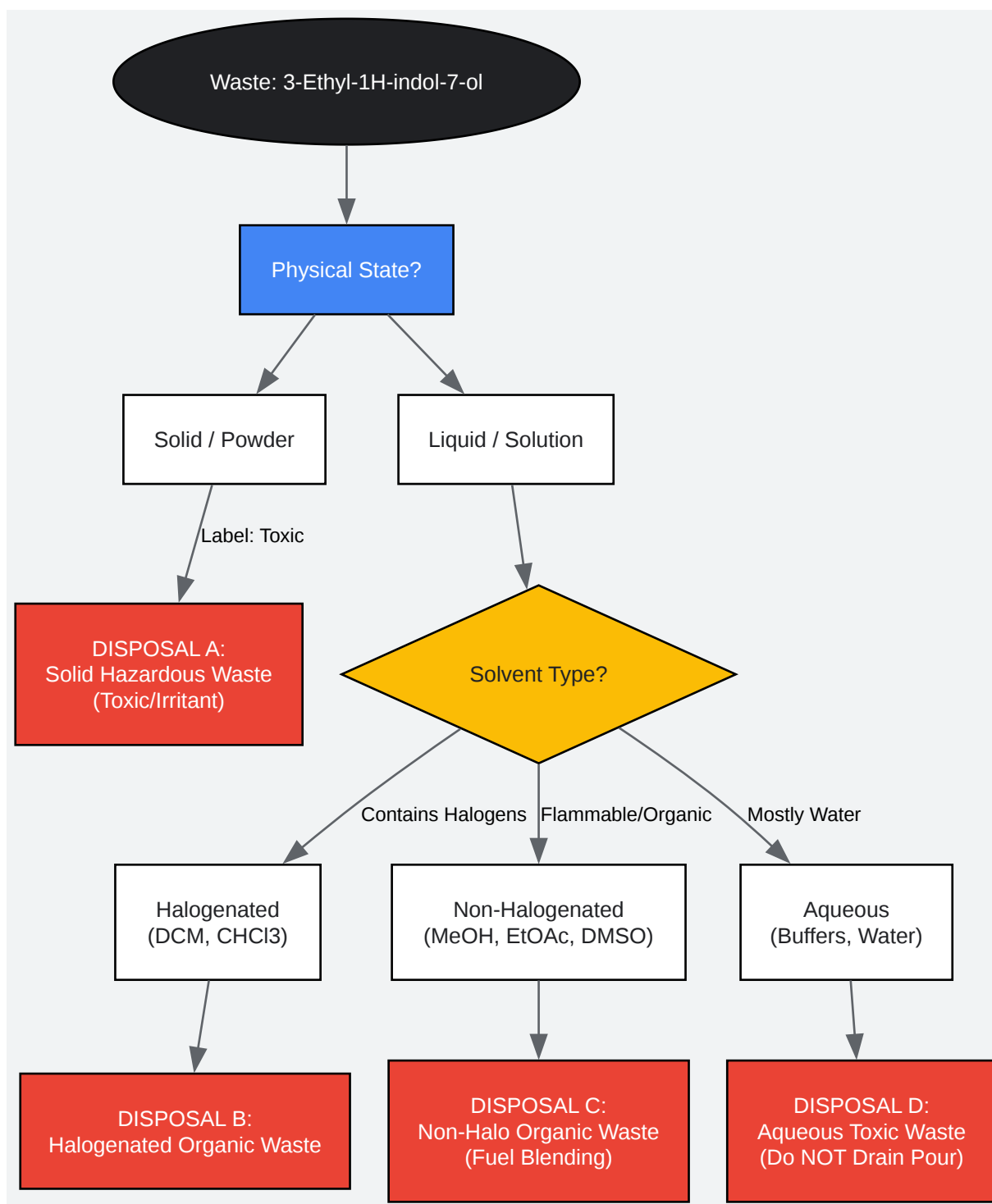
B. Liquid Waste (Reaction Mixtures/Mother Liquors)

Disposal depends heavily on the solvent system used during synthesis or purification.

- Halogenated Solvents (DCM, Chloroform):
 - Collect in "Halogenated Organic Waste" carboy.
 - Warning: 7-hydroxyindoles can polymerize in acidic halogenated waste. Ensure the waste stream pH is neutral if possible.
- Non-Halogenated Solvents (Methanol, Ethyl Acetate, DMSO):
 - Collect in "Non-Halogenated Organic Waste" carboy.
 - Calorific Value: These mixtures are often incinerated for fuel blending. Ensure no heavy metals are present in the same container.
- Aqueous Waste (HPLC Buffers):
 - If the concentration is <0.1% and the buffer is non-hazardous, check local regulations. However, due to aquatic toxicity, collection as "Aqueous Hazardous Waste" is the standard recommendation for drug development labs.

Waste Segregation Decision Tree

The following logic flow ensures you select the correct waste stream, preventing dangerous cross-reactivity.



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Figure 1: Decision logic for segregating indole-derivative waste streams based on physical state and solvent composition.[1]

Emergency Response: Spills & Exposure

Spill Cleanup Protocol:

- Evacuate & Ventilate: If dust is airborne, clear the immediate area.
- PPE: Wear Nitrile gloves (double layer recommended), lab coat, and safety goggles. Use a P95/N95 respirator if powder is fine.
- Containment:
 - Solid: Cover with wet paper towels to prevent dust dispersion, then scoop into a waste jar.
 - Liquid: Adsorb with vermiculite or sand. Do not use sawdust (potential reaction with concentrated phenols).
- Decontamination: Scrub the surface with a dilute surfactant (soap/water) followed by Ethanol. The area may stain brown/purple due to oxidation; this is cosmetic but indicates incomplete removal.

First Aid:

- Skin Contact: Wash immediately with soap and water for 15 minutes.^{[5][6]} Phenolic compounds can cause delayed burns/numbness.
- Eye Contact: Rinse cautiously with water for 15 minutes.^{[5][6]} Remove contact lenses.^{[2][3]}
^{[4][7][8]} Seek medical attention immediately (Risk of corneal damage).

Regulatory & Compliance Data

Regulatory Body	Classification	Code / Note
US EPA (RCRA)	Characteristic Waste	Not P-Listed. Likely D001 (Ignitable) if in solvent, or General Toxic Waste if solid.[1]
DOT (Shipping)	Toxic Solid, Organic, n.o.s.[1]	UN 2811, Class 6.1, PG III (Typical for indoles).[4]
GHS	Irritant / Aquatic Tox	H315, H319, H335, H400 (Aquatic Acute 1).

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